

Preparation of Solvent Yellow 56 stock and working solutions

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Compound of Interest

Compound Name: Solvent Yellow 56

Cat. No.: B7821021

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Application Notes and Protocols for Solvent Yellow 56

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Yellow 56, also known as C.I. 11021, is a synthetic azo dye characterized by its reddish-yellow hue.^{[1][2]} It is a non-polar compound, rendering it insoluble in water but soluble in a variety of organic solvents.^{[3][4]} This lipophilic nature makes it a valuable tool in laboratory settings for the selective staining of non-polar substances such as oils, fats, waxes, and lipids.^[5] Its primary application in research is as a histological stain for the visualization of intracellular and extracellular lipid deposits.

Principle of Application

The utility of **Solvent Yellow 56** as a lipid stain is based on its preferential solubility in fats over the solvent in which it is applied. When a saturated solution of the dye is applied to a tissue section, the dye will selectively partition into the lipid droplets, coloring them a vibrant yellow to reddish-yellow. This allows for the microscopic visualization and localization of lipids within cells and tissues.

Data Presentation

The following table summarizes the key quantitative data for **Solvent Yellow 56**.

Property	Value	Reference
Chemical Formula	$C_{16}H_{19}N_3$	
Molecular Weight	253.34 g/mol	
Appearance	Deep reddish-yellow powder	
Melting Point	94-96 °C	
Solubility in Water (25°C)	264 µg/L	
Solubility in Organic Solvents (20°C)		
Acetone	171.3 g/L	
Butyl Acetate	146.3 g/L	
Dichloromethane	500 g/L	
Ethyl Alcohol	41.4 g/L	
Methylbenzene (Toluene)	371.9 g/L	

Experimental Protocols

Preparation of Solvent Yellow 56 Stock Solution (1% w/v)

Objective: To prepare a concentrated stock solution of **Solvent Yellow 56** that can be stored and diluted to various working concentrations.

Materials:

- **Solvent Yellow 56** powder (CAS No: 2481-94-9)
- Ethanol (Absolute)
- 50 mL conical tube or volumetric flask
- Magnetic stirrer and stir bar

- Weighing balance
- Spatula and weighing paper

Procedure:

- Weighing: Accurately weigh 0.5 g of **Solvent Yellow 56** powder using a weighing balance.
- Dissolving: Transfer the powder to a 50 mL conical tube or volumetric flask.
- Solvent Addition: Add approximately 40 mL of absolute ethanol to the flask.
- Mixing: Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir the solution until the dye is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) can aid in dissolution.
- Final Volume Adjustment: Once the dye is fully dissolved, add absolute ethanol to bring the final volume to 50 mL.
- Storage: Store the stock solution in a tightly sealed, light-protected container at room temperature. The solution is stable for several months.

Preparation of Solvent Yellow 56 Working Solution (0.5% w/v)

Objective: To prepare a working solution for staining applications.

Materials:

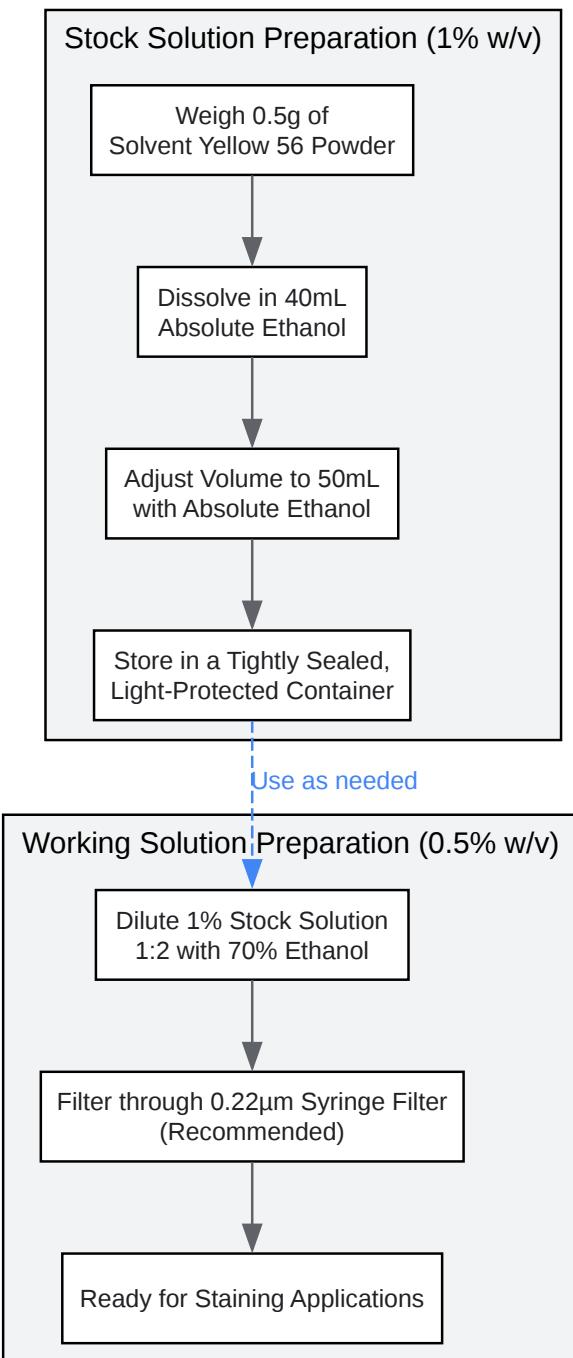
- 1% (w/v) **Solvent Yellow 56** stock solution
- Ethanol (70%)
- Distilled water
- 50 mL graduated cylinder
- 50 mL conical tube

Procedure:

- Dilution Calculation: To prepare a 0.5% working solution from a 1% stock solution, a 1:2 dilution is required.
- Mixing: In a 50 mL conical tube, mix 25 mL of the 1% **Solvent Yellow 56** stock solution with 25 mL of 70% ethanol.
- Filtration (Optional but Recommended): For optimal staining results, filter the working solution through a 0.22 μm syringe filter to remove any undissolved particles.
- Usage: The working solution is now ready for use in staining protocols. It is recommended to prepare the working solution fresh before each use.

Mandatory Visualization

Workflow for Preparation of Solvent Yellow 56 Solutions

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Caption: Workflow for preparing **Solvent Yellow 56** stock and working solutions.

Safety Precautions

Solvent Yellow 56 may be harmful if swallowed and can cause skin and eye irritation. It is recommended to handle the powder in a well-ventilated area or a fume hood. Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling the dye in its powder form and in solution. Dispose of waste according to institutional guidelines.

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